

recommended dioctanoin stability and long-term storage conditions

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Compound of Interest

Compound Name: Dioctanoin

Cat. No.: B3424662

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Technical Support Center: Dioctanoin

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and long-term storage of **dioctanoin**. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **dioctanoin**?

A1: For optimal stability, **dioctanoin** should be stored at -20°C in a tightly sealed container.^[1]^[2]^[3] Some suppliers also recommend freezer storage.^[4]^[5]^[6]

Q2: What is the expected shelf life of **dioctanoin** under proper storage conditions?

A2: When stored at -20°C, **dioctanoin** is stable for at least four years.^[1]^[2]^[3]

Q3: How should **dioctanoin** be handled upon receiving a shipment?

A3: **Dioctanoin** is typically shipped at room temperature in the continental US, though this may vary for other locations.^[1]^[2] Upon receipt, it is recommended to store the product at -20°C for long-term stability.^[1]^[2]^[3] Short periods at temperatures higher than recommended, such as during shipping, are not expected to significantly affect the product's efficacy.

Q4: Is **dioctanoin** sensitive to light or moisture?

A4: While specific data on light and moisture sensitivity for **dioctanoin** is not readily available, general best practices for lipid storage should be followed. It is advisable to store it in a tightly sealed container to protect it from moisture. For sensitive compounds, protection from light is also recommended.

Q5: In what solvents is **dioctanoin** soluble?

A5: **Dioctanoin** is soluble in a variety of organic solvents. For specific concentrations, please refer to the solubility data table below. It is sparingly soluble in aqueous buffers.^[3] For aqueous solutions, it is recommended to first dissolve **dioctanoin** in an organic solvent like DMF and then dilute it with the aqueous buffer of choice.^[3] Aqueous solutions should ideally be prepared fresh and not stored for more than one day.^[3]

Quantitative Data Summary

The following table summarizes the key quantitative information for the storage and handling of **dioctanoin**.

Parameter	Value	Source(s)
Storage Temperature	-20°C or Freezer	^{[1][2][3][4][5][6]}
Long-Term Stability	≥ 4 years	^{[1][2][3]}
Appearance	A liquid or neat oil	^{[1][2][3][5]}
Solubility	DMF: 20-30 mg/ml Ethanol: 10-30 mg/ml DMSO: 1-5 mg/ml Chloroform: 10 mg/ml PBS (pH 7.2): ~0.25-0.33 mg/ml (requires pre-dissolving in DMF)	^{[1][2][3]}

Troubleshooting Guide

Problem: My **dioctanoin** solution appears cloudy or has precipitated after storage.

- Possible Cause 1: Low Temperature Storage of Solution. Storing **dioctanoin** in solution at low temperatures, especially in solvents in which it has lower solubility, can cause it to come out of solution.
- Solution 1: Before use, allow the vial to warm to room temperature for at least 60 minutes. Gently vortex the solution to ensure it is fully redissolved before use.
- Possible Cause 2: Exceeded Solubility Limit. The concentration of **dioctanoin** in your chosen solvent may be too high, leading to precipitation.
- Solution 2: Refer to the solubility data to ensure you are working within the recommended concentration range for your solvent. If necessary, dilute the solution to a lower concentration.
- Possible Cause 3: Instability of Aqueous Solutions. Aqueous solutions of **dioctanoin** are not recommended for long-term storage.
- Solution 3: Prepare aqueous solutions fresh for each experiment and do not store them for more than one day.[\[3\]](#)

Problem: I am concerned about the stability of my **dioctanoin** after a shipping delay.

- Possible Cause: Exposure to ambient temperatures for an extended period.
- Solution: For short periods (less than a week), exposure to temperatures higher than the recommended storage temperature during shipping should not significantly impact the product's stability or efficacy. For long-term storage, always place the product at -20°C upon receipt.

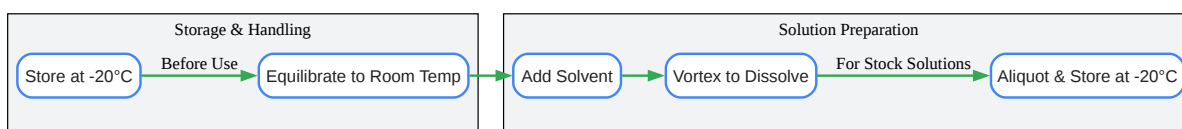
Experimental Protocols

General Protocol for Preparing a **Dioctanoin** Stock Solution

- Allow the vial of neat **dioctanoin** to equilibrate to room temperature for at least 60 minutes before opening.
- Using a calibrated pipette, add the desired volume of your chosen solvent to the vial. The solvent should be purged with an inert gas.[\[3\]](#)

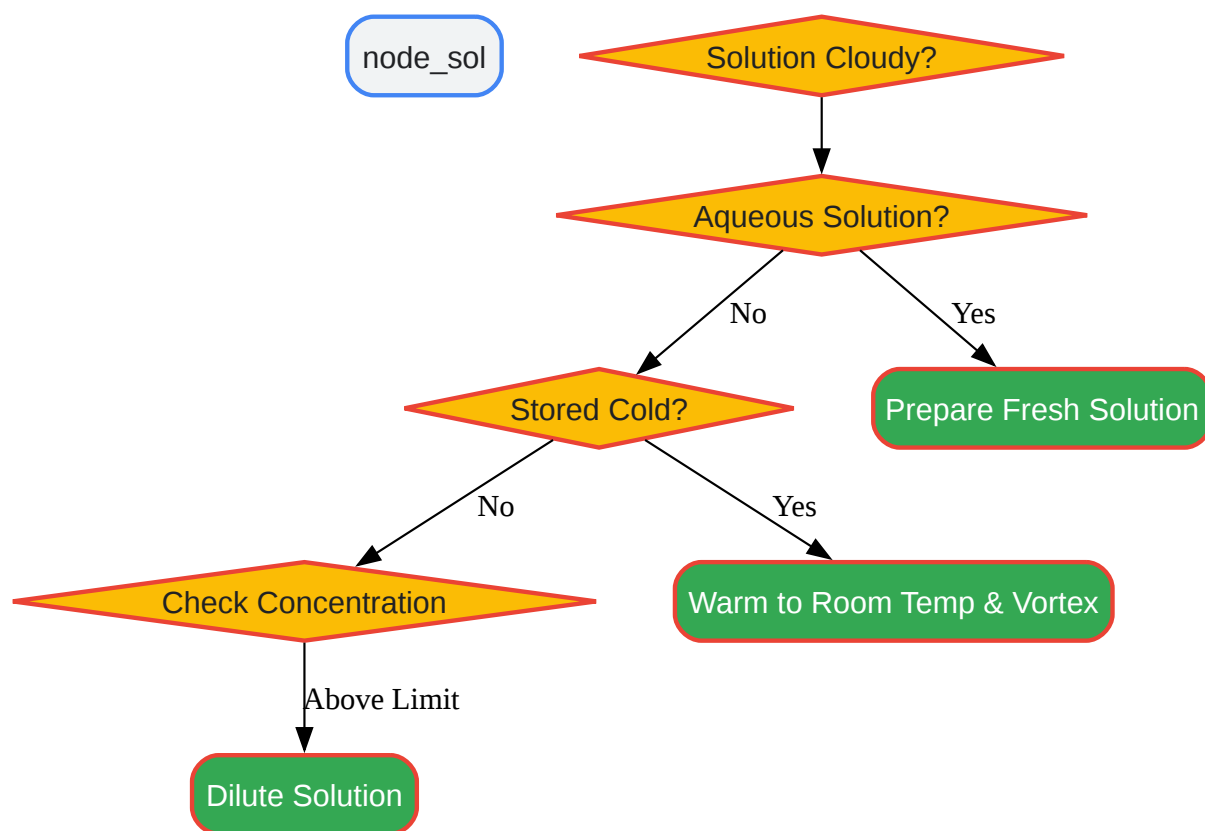
- Tightly seal the vial and vortex gently until the **dioctanoin** is completely dissolved.
- For long-term storage of stock solutions, it is recommended to prepare aliquots in tightly sealed vials and store them at -20°C for up to one month. Avoid repeated freeze-thaw cycles.

Visualizations



[Click to download full resolution via product page](#)

*Experimental workflow for handling and preparing **dioctanoin**.*



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*Troubleshooting guide for cloudy **dioctanoin** solutions.*

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